

Technical Guide: Ethyl 3-methylpyridazine-4-carboxylate

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Compound of Interest

Compound Name: *Ethyl 3-methylpyridazine-4-carboxylate*

Cat. No.: B1282719

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and experimental protocols related to **Ethyl 3-methylpyridazine-4-carboxylate**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also furnishes generalized, yet detailed, experimental protocols that are standard in organic chemistry for the synthesis and characterization of similar heterocyclic compounds.

Core Compound Data

A summary of the known quantitative data for **Ethyl 3-methylpyridazine-4-carboxylate** is presented below. It is important to note that a specific melting point for this compound is not readily available in the cited literature.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	166.18 g/mol	[1]
CAS Number	98832-80-5	[1]
Melting Point	Data not available	

Experimental Protocols

Representative Synthesis of Ethyl 3-methylpyridazine-4-carboxylate

While a detailed, step-by-step published synthesis for **Ethyl 3-methylpyridazine-4-carboxylate** is not available, a plausible and representative synthetic route can be constructed based on established methods for pyridazine synthesis. One such approach involves a hetero-Diels-Alder reaction followed by an oxidation step.

Reaction Scheme:

A 1,2-diaza-1,3-diene can react with an appropriate dienophile, such as ethyl vinyl ether, in a hetero-Diels-Alder cycloaddition to form a tetrahydropyridazine intermediate. Subsequent oxidation of this intermediate would yield the aromatic pyridazine ring of the target compound.

Materials and Reagents:

- 1,2-diaza-1,3-diene precursor
- Ethyl vinyl ether
- Anhydrous solvent (e.g., Toluene, Dichloromethane)
- Oxidizing agent (e.g., Manganese dioxide, DDQ)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Solvents for extraction and chromatography (e.g., Ethyl acetate, Hexane)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: A dried round-bottom flask is charged with the 1,2-diaza-1,3-diene precursor under an inert atmosphere (e.g., Nitrogen or Argon). Anhydrous toluene is added, and the mixture is stirred.

- Cycloaddition: Ethyl vinyl ether is added to the reaction mixture. The flask is then heated to reflux and the reaction progress is monitored by Thin Layer Chromatography (TLC).
- Work-up: Upon completion of the reaction, the solvent is removed under reduced pressure. The crude residue, containing the tetrahydropyridazine intermediate, is dissolved in a suitable solvent like dichloromethane.
- Oxidation: The oxidizing agent (e.g., activated manganese dioxide) is added portion-wise to the solution at room temperature. The reaction is stirred until the starting material is consumed, as indicated by TLC.
- Purification: The reaction mixture is filtered through a pad of celite to remove the oxidizing agent. The filtrate is concentrated, and the crude product is purified by column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent.
- Characterization: The purified fractions are combined, and the solvent is evaporated to yield **Ethyl 3-methylpyridazine-4-carboxylate**. The structure and purity of the final compound should be confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Melting Point Determination

The melting point of a solid organic compound is a crucial physical property for its identification and purity assessment. The following is a standard protocol for determining the melting point using a capillary melting point apparatus.[2][3][4]

Apparatus and Materials:

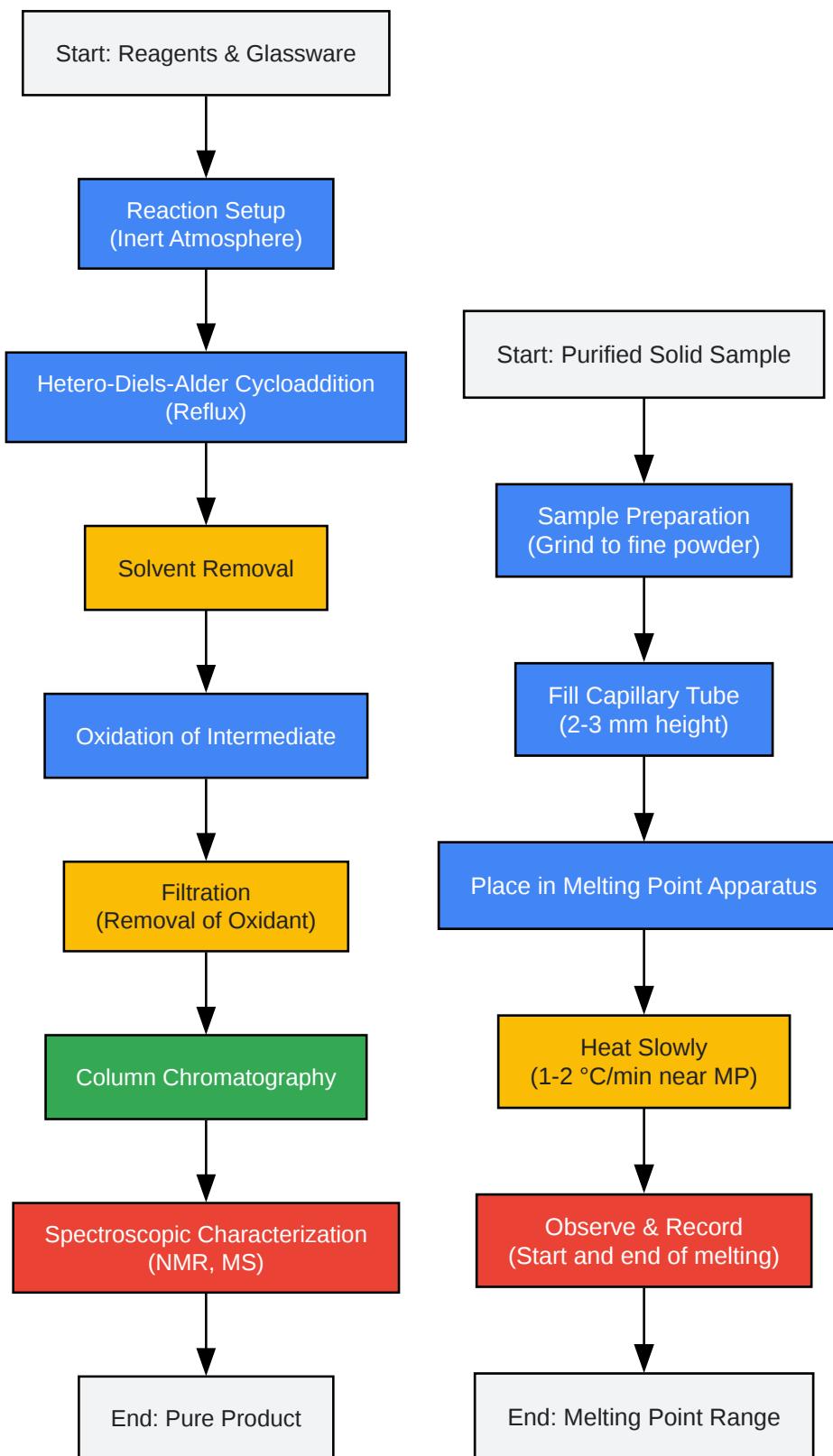
- Melting point apparatus
- Capillary tubes (sealed at one end)
- The solid sample of **Ethyl 3-methylpyridazine-4-carboxylate**
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the dry, crystalline sample is placed in a mortar and finely powdered.[3]
- Capillary Tube Filling: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.[4]
- Apparatus Setup: The filled capillary tube is placed in the sample holder of the melting point apparatus.[4]
- Measurement:
 - Rapid Determination (Optional): The sample is heated rapidly to get an approximate melting range. This helps in saving time for the accurate determination.
 - Accurate Determination: A fresh sample is heated to a temperature about 10-15 °C below the approximate melting point. The heating rate is then slowed to 1-2 °C per minute.[4]
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be sharp (typically 0.5-2 °C).

Visualizations

The following diagrams illustrate the generalized workflows for the synthesis and characterization of an organic compound like **Ethyl 3-methylpyridazine-4-carboxylate**.

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